

solubility of 2-Hydroxy-4,5-dimethoxybenzoic acid in organic solvents

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Compound of Interest

Compound Name: 2-Hydroxy-4,5-dimethoxybenzoic acid

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An In-depth Technical Guide on the Solubility of **2-Hydroxy-4,5-dimethoxybenzoic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **2-Hydroxy-4,5-dimethoxybenzoic acid**. Understanding the solubility of this compound is crucial for a range of applications, including reaction chemistry, formulation development, and analytical method design. This document compiles available quantitative and qualitative solubility data, outlines a standard experimental protocol for solubility determination, and presents visual workflows to aid in experimental design.

Compound Profile: **2-Hydroxy-4,5-dimethoxybenzoic acid**, also known as 4,5-dimethoxysalicylic acid, is a phenolic derivative of benzoic acid.^{[1][2]} Its structure, featuring hydroxyl and methoxy groups, gives it unique properties that make it a valuable intermediate in organic synthesis and pharmaceutical research.^[1] Notably, it is an important intermediate in the synthesis of Acotiamide, a medication used for functional dyspepsia.^[3]

Solubility Data

The solubility of a compound is a fundamental physical property that dictates its behavior in various solvent systems. While extensive quantitative data for **2-Hydroxy-4,5-dimethoxybenzoic acid** in a wide array of organic solvents is not readily available in the public domain, the following table summarizes the available information.

Solvent Class	Solvent	Quantitative Solubility	Temperature (°C)	Notes
Protic	Water	4 g/L (sparingly soluble)[4]	25	The presence of polar hydroxyl and carboxylic acid groups allows for some water solubility through hydrogen bonding.
Aprotic Polar	Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	DMSO is a powerful solvent for many organic molecules and is expected to be a good solvent for this compound.
Aprotic Polar	N,N-dimethylacetamide	Used as a reaction solvent[3]	140-150	The compound is suspended and reacts in this solvent at high temperatures, indicating its utility as a reaction medium. [3]
Halogenated	Chloroform	Slightly Soluble[5]	Not Specified	Qualitative data indicates slight solubility, potentially with heating.[5]

Note: The term "Soluble" is qualitative and indicates that the compound dissolves to a practically useful extent. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol: Isothermal Shake-Flask Method

The following methodology details a reliable and widely used approach for determining the equilibrium solubility of a solid compound like **2-Hydroxy-4,5-dimethoxybenzoic acid** in a specific solvent.

Objective: To determine the equilibrium solubility of **2-Hydroxy-4,5-dimethoxybenzoic acid** in a selected organic solvent at a specified temperature.

Materials:

- **2-Hydroxy-4,5-dimethoxybenzoic acid** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance (± 0.0001 g accuracy)
- Glass vials with solvent-resistant screw caps
- Constant temperature shaker or water bath
- Syringes and solvent-compatible syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- Calibrated analytical instrument for quantification (e.g., HPLC-UV or UV-Vis Spectrophotometer)

Procedure:

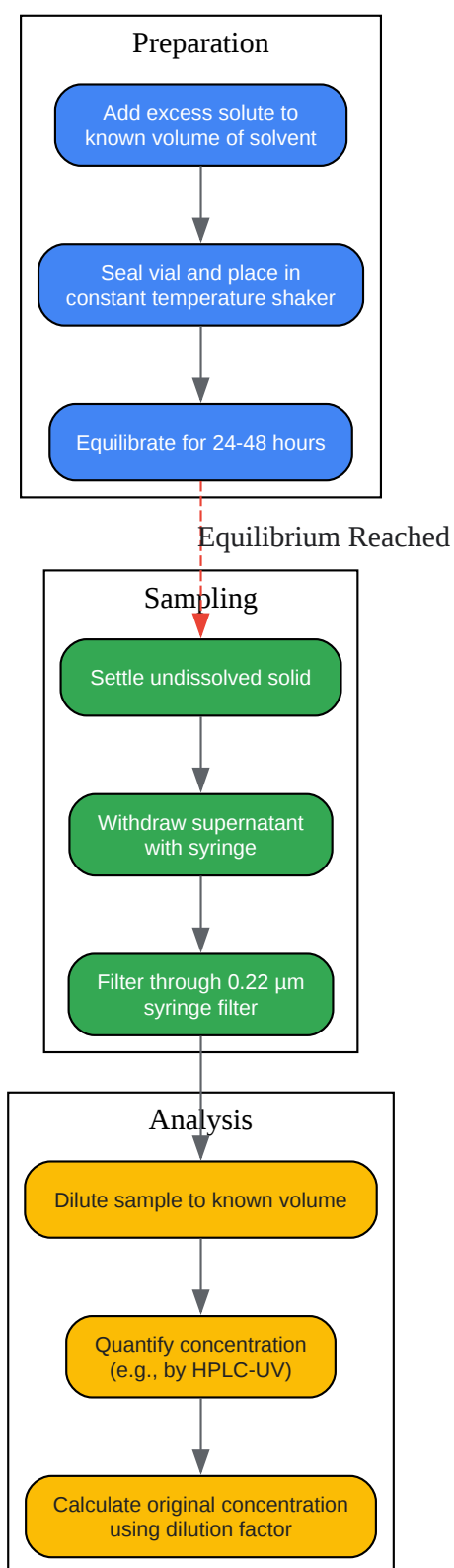
- Preparation of Saturated Solution:

- Add an excess amount of **2-Hydroxy-4,5-dimethoxybenzoic acid** to a vial containing a known volume (e.g., 5 mL) of the selected solvent. An excess of solid should be clearly visible to ensure saturation is reached.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient duration (typically 24 to 48 hours) to ensure equilibrium is established. Periodically confirm that undissolved solid remains.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a syringe filter into a clean, pre-weighed volumetric flask. This step is critical to remove all undissolved solid particles.
 - Dilute the filtered solution with the same solvent to a concentration suitable for the chosen analytical method. Record the dilution factor accurately.
- Quantification:
 - Analyze the concentration of **2-Hydroxy-4,5-dimethoxybenzoic acid** in the diluted sample using a validated analytical method, such as HPLC-UV.
 - Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.
 - The analysis will yield the concentration of the diluted sample.
- Calculation of Solubility:

- Calculate the concentration of the original, undiluted saturated solution by multiplying the measured concentration by the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.

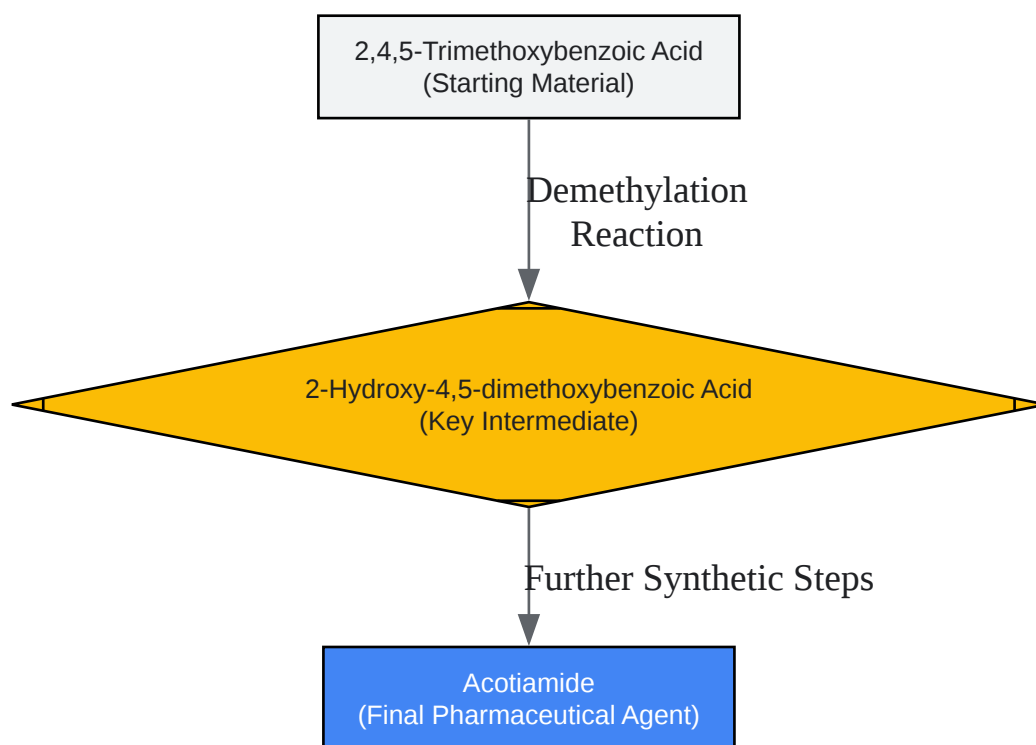
Visual Diagrams

The following diagrams illustrate key experimental and logical workflows relevant to **2-Hydroxy-4,5-dimethoxybenzoic acid**.



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Caption: Workflow for solubility determination via the isothermal shake-flask method.



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